

Trans-AzCA4: A Technical Guide for Optical Control of Neurons

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Compound of Interest

Compound Name: *Trans-AzCA4*

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Introduction

Trans-AzCA4, or (E)-4-(4-((4-butylphenyl)diazenyl)phenyl)-N-(3-hydroxy-4-methoxybenzyl)butanamide, is a synthetic photoswitchable lipid designed for the optical control of the Transient Receptor Potential Vanilloid 1 (TRPV1) ion channel.^{[1][2]} As a member of the azobenzene family, **Trans-AzCA4** can undergo reversible photoisomerization, allowing for precise temporal and spatial control over neuronal activity in cells expressing TRPV1. This technical guide provides an in-depth overview of **Trans-AzCA4**, including its mechanism of action, quantitative properties, experimental protocols, and key applications in neuroscience research.

Mechanism of Action

Trans-AzCA4 is a photopharmacological tool that acts as a conditional agonist for the TRPV1 receptor, a non-selective cation channel predominantly known for its role in nociception and thermosensation. The molecule has two isomeric states: the thermally stable, inactive trans-isomer and the light-induced, active cis-isomer.

In its dark-adapted state, the molecule exists predominantly in the trans configuration and exhibits low affinity for the TRPV1 receptor.[2] Upon irradiation with ultraviolet (UV) light, specifically around 365 nm, the azobenzene core of **Trans-AzCA4** undergoes isomerization to the cis configuration. This conformational change renders the molecule active, allowing it to bind to and activate the TRPV1 channel. Activation of the TRPV1 channel leads to an influx of cations, primarily Ca²⁺ and Na⁺, resulting in membrane depolarization and the generation of action potentials in neurons. The process is reversible; irradiation with blue light, at approximately 460 nm, promotes the isomerization of the active cis-AzCA4 back to the inactive trans-isomer, leading to the deactivation of the TRPV1 channel and cessation of the neuronal response.[2][3]

Quantitative Data

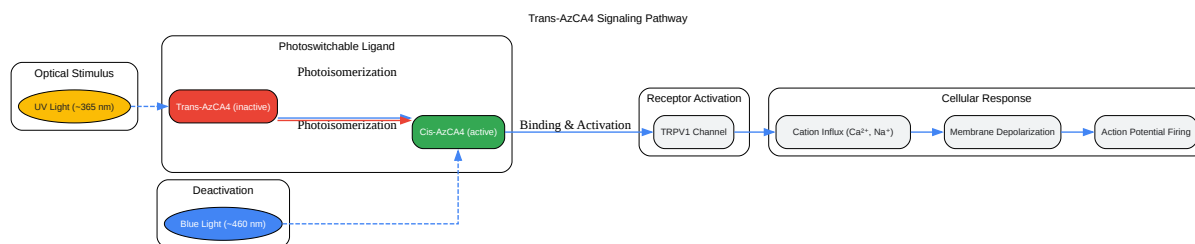
The following tables summarize the key quantitative parameters of **Trans-AzCA4** and its interaction with the TRPV1 receptor, compiled from the available literature.

Property	Value	Reference(s)
Chemical Formula	C28H33N3O3	[2]
Molar Mass	459.59 g/mol	[2]
Isomerization Wavelengths		
trans to cis (Activation)	~365 nm	[2][3]
cis to trans (Deactivation)	~460 nm	[2][3]
Concentration for Neuronal Activation	100 - 200 nM	[4]
Solubility	Soluble in DMSO	[3]
Storage Stability	Stable for at least one year at -20°C in the dark	[2]

Parameter	Value	Reference(s)
Binding Affinity (Kd or Ki)	Specific binding affinity data for Trans-AzCA4 to the TRPV1 receptor is not currently available in the public literature. It is presumed to act on the same vanilloid binding site as capsaicin.	
Photoisomerization Quantum Yield (Φ)	The quantum yield for the trans to cis photoisomerization of unsubstituted azobenzene is approximately 0.11. Specific data for Trans-AzCA4 is not available.	[5]
Photoisomerization Kinetics	The kinetics of photoisomerization are typically on the picosecond to nanosecond timescale for azobenzene derivatives. Specific rate constants for Trans-AzCA4 have not been reported.	[6]
Off-Target Effects	Control experiments in cells not expressing TRPV1 have shown no response to Trans-AzCA4, suggesting high selectivity for its target.[2]	[2]

Signaling Pathway and Experimental Workflow

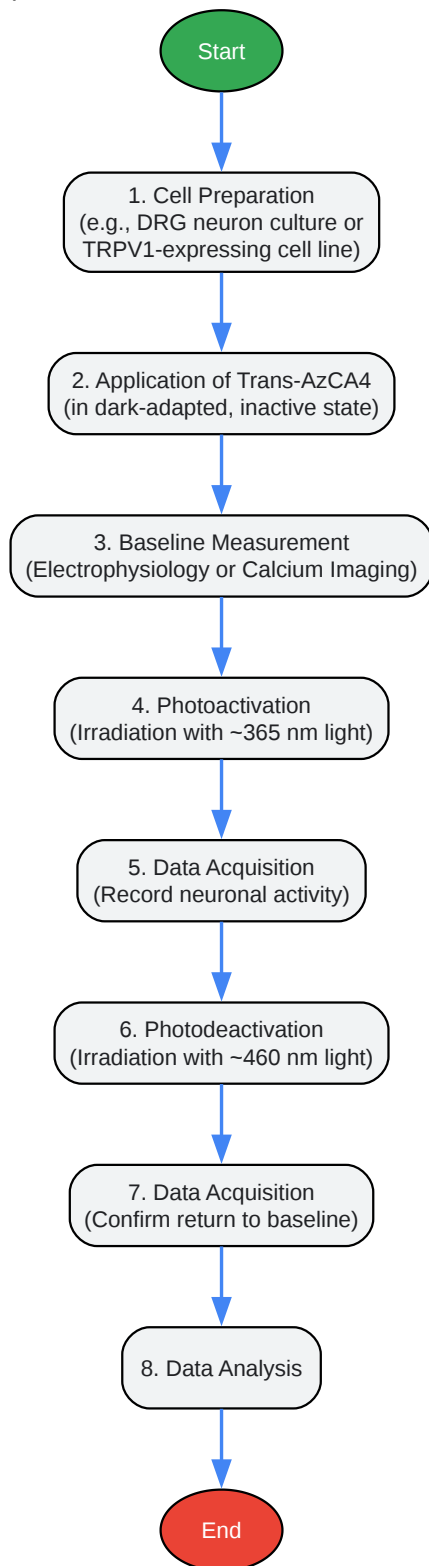
The following diagrams, generated using the DOT language, illustrate the signaling pathway of **Trans-AzCA4** and a typical experimental workflow for its use in optical control of neurons.



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Figure 1. Signaling pathway of **Trans-AzCA4** for optical control of neurons.

Experimental Workflow for Trans-AzCA4

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